

Propyl pyruvate molecular structure and weight

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Compound of Interest

Compound Name: *Propyl pyruvate*

Cat. No.: *B1595436*

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An In-depth Technical Guide to **Propyl Pyruvate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **propyl pyruvate**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Structure and Properties

Propyl pyruvate, with the IUPAC name propyl 2-oxopropanoate, is an organic compound classified as an α -keto ester.^[1] Its structure consists of a pyruvate group esterified with a propyl group.^[1] This compound is a colorless to pale yellow liquid with a sweet, caramellic, and floral aroma.^{[2][3]}

The molecular formula for **propyl pyruvate** is $C_6H_{10}O_3$.^{[1][3][4][5]} It possesses a molecular weight of approximately 130.14 g/mol.^{[1][3][4]} The structural arrangement includes both a ketone and an ester functional group, contributing to its chemical reactivity.^[1]

Caption: Molecular structure of **propyl pyruvate** ($C_6H_{10}O_3$).

Quantitative Data Summary

The following table summarizes the key quantitative physicochemical properties of **propyl pyruvate**.

Property	Value	Reference
Molecular Weight	130.14 g/mol	[1][3][4]
Molecular Formula	C ₆ H ₁₀ O ₃	[1][3][4][5]
CAS Number	20279-43-0	[1][4][6][7]
Density	1.012 - 1.020 g/cm ³ at 20°C	[1][2][3][6]
Boiling Point	168.00 - 169.00 °C at 760.00 mm Hg	[2][8]
Refractive Index	1.406 - 1.414 at 20°C	[1][2][3][6]
Flash Point	142.00 °F (61.11 °C)	[2][6][8]
Vapor Pressure	1.540 mm/Hg at 25.00 °C	[2]
Solubility	Practically insoluble in water; Soluble in ethanol	[1][3]
logP (o/w)	0.58 - 0.9	[2][3][8]
Topological Polar Surface Area	43.4 Å ²	[1]

Experimental Protocols

While specific, detailed protocols for the synthesis of **propyl pyruvate** are not extensively published, a general method can be inferred from standard esterification procedures for pyruvic acid. One such general protocol is the Fischer esterification of pyruvic acid with propanol.

Generalized Synthesis of **Propyl Pyruvate** via Fischer Esterification:

- Materials:
 - Pyruvic acid
 - n-Propanol
 - Sulfuric acid (catalyst)

- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Organic solvent (e.g., diethyl ether or dichloromethane)
- Procedure:
 - A mixture of pyruvic acid and an excess of n-propanol is prepared in a round-bottom flask.
 - A catalytic amount of concentrated sulfuric acid is slowly added to the mixture.
 - The reaction mixture is heated under reflux for several hours to drive the esterification to completion. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
 - After cooling to room temperature, the excess propanol is removed under reduced pressure.
 - The residue is dissolved in an organic solvent and washed with a saturated sodium bicarbonate solution to neutralize the acidic catalyst, followed by washing with brine.
 - The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated.
 - The crude **propyl pyruvate** is then purified by fractional distillation under reduced pressure.

This protocol is a generalized representation and may require optimization of reaction conditions, such as temperature, reaction time, and catalyst concentration, for optimal yield and purity.

Spectroscopic Data

The structural characterization of **propyl pyruvate** is typically confirmed using spectroscopic methods.^[1] Infrared (IR) spectroscopy would show characteristic absorption bands for the carbonyl (C=O) stretching of both the ketone and the ester functional groups. Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C) provides detailed information about the chemical

environment of the hydrogen and carbon atoms, confirming the propyl and pyruvate moieties.

[1] Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of the molecule.[3]

Applications

Propyl pyruvate is recognized for its use as a flavoring agent in the food industry.[2][3][6][7] Its sweet and fruity aroma makes it a valuable component in various food products.[2][3] In a research context, as a derivative of pyruvic acid, it may be used in studies related to metabolism and the biological roles of α -keto acids.

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